

Personal protective equipment for handling H-Lys-Asp-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: H-Lys-Asp-OH

Cat. No.: B3250847

[Get Quote](#)

Essential Safety and Handling Guide for H-Lys-Asp-OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling of **H-Lys-Asp-OH**, a dipeptide used in various research and development applications. The following procedures are designed to ensure a safe laboratory environment during its handling and disposal. While **H-Lys-Asp-OH** is not classified as a hazardous substance based on available data for similar compounds, it is prudent to handle it with care as with any chemical of unknown toxicity.^{[1][2]}

Physical and Chemical Properties

A summary of the key quantitative data for **H-Lys-Asp-OH** is presented below. This information is critical for safe handling and storage.

Property	Value
Molecular Formula	C ₁₀ H ₁₉ N ₃ O ₅ [3][4]
Molecular Weight	261.28 g/mol [3]
Appearance	White solid (Assumed based on similar peptides)
Storage Temperature	Recommended -20°C or below
CAS Number	20556-18-7

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is mandatory to minimize risk and ensure a safe laboratory environment.

1. Engineering Controls and Preparation:

- Work in a well-ventilated area. For procedures that may generate dust, such as weighing, it is highly recommended to work within a chemical fume hood.
- Ensure that safety showers and eyewash stations are readily accessible and have been recently tested.
- Prepare all necessary equipment and reagents before handling the peptide to minimize movement and the potential for spills.

2. Personal Protective Equipment (PPE):

PPE Category	Item	Specifications & Use
Eye and Face Protection	Safety Goggles	Chemical splash goggles are required to protect against liquid splashes.
Face Shield	Recommended when there is a significant risk of splashing or aerosol generation.	
Hand Protection	Disposable Gloves	Nitrile gloves are the minimum requirement. Change gloves immediately if they become contaminated.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect skin and clothing.
Closed-toe Shoes	Essential to prevent injuries from spills or dropped items.	
Respiratory Protection	Dust Mask/Respirator	An appropriate respirator (e.g., N95) should be worn to avoid inhalation of the powder, especially when handling larger quantities.

3. Weighing and Reconstitution:

- When weighing the lyophilized powder, do so in an area with minimal air currents to prevent dispersal.
- For reconstitution, slowly add the desired solvent to the vial containing the peptide to avoid splashing.

4. Experimental Use:

- Handle all solutions containing **H-Lys-Asp-OH** with the same level of precaution as the solid form.

Disposal Plan

Proper disposal of **H-Lys-Asp-OH** and associated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- **Solid Waste:** Place excess solid peptide and any contaminated items (e.g., weighing paper, pipette tips, gloves) into a clearly labeled, sealed container for chemical waste.
- **Liquid Waste:** Collect all solutions containing the peptide in a designated, sealed waste container. Do not dispose of down the drain. The solvent used will determine the specific hazardous waste category.
- **Contaminated PPE:** Dispose of used gloves and other contaminated disposable PPE in the appropriate chemical waste stream.
- **Container Disposal:** Rinse empty containers thoroughly with an appropriate solvent. The rinseate should be collected and disposed of as chemical waste.
- **Final Disposal:** Arrange for pickup and disposal by your institution's certified hazardous waste management service.

Experimental Protocols

General Handling Protocol:

- **Preparation:** Don all required PPE as outlined in the table above. Ensure the work area is clean and prepared.
- **Weighing:** In a fume hood or ventilated enclosure, carefully weigh the desired amount of **H-Lys-Asp-OH** powder using a clean spatula and weighing paper.
- **Dissolving:** Transfer the powder to a suitable container. Slowly add the solvent of choice to the desired concentration. Mix gently until fully dissolved.

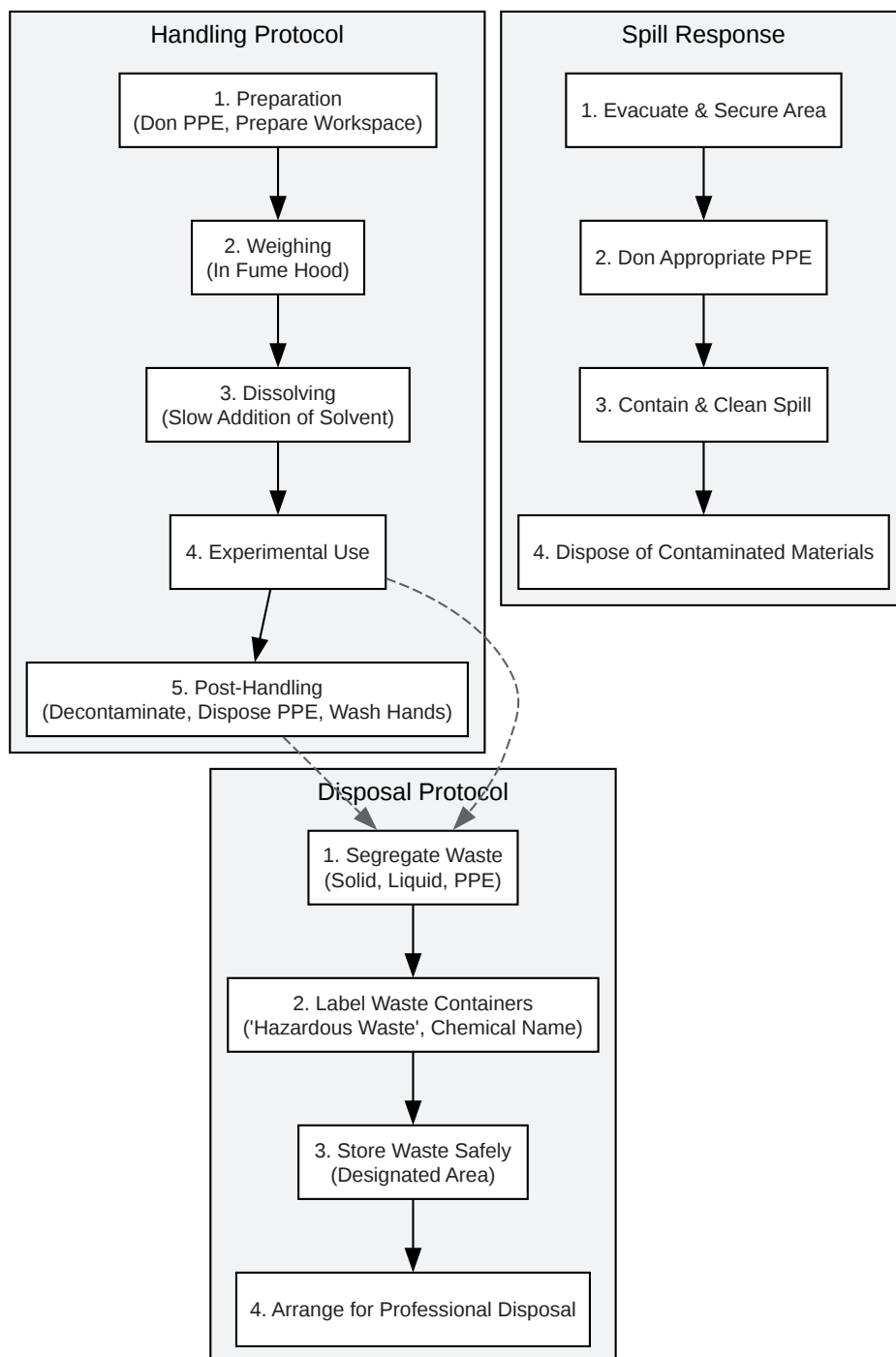
- **Post-Handling:** After use, decontaminate the work area. Remove and dispose of gloves and any other contaminated disposable PPE. Wash hands thoroughly with soap and water.

Spill Response Protocol:

- **Evacuate:** If a significant spill occurs, evacuate the immediate area.
- **Secure:** Cordon off the spill area to prevent entry.
- **PPE:** Don appropriate PPE, including respiratory protection if the spill involves powder.
- **Containment:** For solid spills, carefully sweep up the material to avoid generating dust and place it in a labeled hazardous waste container. For liquid spills, absorb with an inert material and place it in a sealed, labeled hazardous waste container.
- **Decontamination:** Clean the spill area with a suitable decontaminating agent and wipe it down thoroughly.

Workflow for Safe Handling and Disposal of H-Lys-Asp-OH

Workflow for Safe Handling and Disposal of H-Lys-Asp-OH



[Click to download full resolution via product page](#)

Caption: Workflow for the proper handling and disposal of **H-Lys-Asp-OH** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. cdn.gbiosciences.com [cdn.gbiosciences.com]
- 3. H-Lys-Asp-OH | 20556-18-7 | FL108108 | Biosynth [biosynth.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- To cite this document: BenchChem. [Personal protective equipment for handling H-Lys-Asp-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3250847#personal-protective-equipment-for-handling-h-lys-asp-oh]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com